

# what is the chemical structure of tetrabutylammonium bibenzoate

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## Compound of Interest

Compound Name: *Tetrabutylammonium bibenzoate*

Cat. No.: *B125383*

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## An In-depth Technical Guide on Tetrabutylammonium Bibenzoate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Tetrabutylammonium bibenzoate** is an organic salt with the chemical formula  $C_{30}H_{47}NO_4$ .<sup>[1]</sup> <sup>[2]</sup><sup>[3]</sup> It is composed of a tetrabutylammonium cation and a hydrogen bis(benzoate) anion.<sup>[4]</sup> The anion, also referred to as bibenzoate or bioxyanion, consists of two benzoate moieties linked by a short, strong hydrogen bond.<sup>[1]</sup><sup>[4]</sup> This compound is notable for its solubility in organic solvents, a property conferred by the bulky, lipophilic tetrabutylammonium cation, which makes it a useful reagent in various organic reactions.<sup>[4]</sup><sup>[5]</sup> This guide provides a detailed overview of its chemical structure, based on available crystallographic and spectroscopic data.

### Chemical Structure and Nomenclature

**Tetrabutylammonium bibenzoate** is an ionic compound. Its structure is best understood by examining its constituent ions: the tetrabutylammonium cation and the hydrogen bis(benzoate) anion.

### Tetrabutylammonium Cation

The tetrabutylammonium cation,  $[N(C_4H_9)_4]^+$ , consists of a central nitrogen atom covalently bonded to four butyl chains. The nitrogen atom bears a positive charge. The four alkyl chains are arranged tetrahedrally around the nitrogen. This large, sterically hindered, and lipophilic cation is responsible for the compound's solubility in many nonpolar organic solvents.[\[5\]](#)

## Hydrogen Bis(benzoate) Anion

The "bibenzoate" anion is more accurately described as the hydrogen bis(benzoate) anion,  $[(C_6H_5COO)_2H]^-$ .[\[4\]](#) This anion is a homodimer of two benzoate units. It is formed from a benzoate anion ( $C_6H_5COO^-$ ) and its conjugate acid, benzoic acid ( $C_6H_5COOH$ ).[\[2\]](#)

The two benzoate residues are linked by a short and strong hydrogen bond between the carboxylic oxygen atoms.[\[4\]](#) Carboxylic acids are well-known to form hydrogen-bonded dimers.[\[6\]](#)[\[7\]](#)[\[8\]](#) In the case of the hydrogen bis(benzoate) anion, the proton is shared between the two benzoate moieties, resulting in a symmetric or near-symmetric O–H–O bond.[\[4\]](#)

The IUPAC name for this compound is tetrabutylammonium hydrogen bis(benzoate).[\[4\]](#) It is also known by synonyms such as N,N,N-Tributyl-1-butanaminium Bibenzoate and Bioxyanion.[\[1\]](#)[\[2\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **tetrabutylammonium bibenzoate** is presented in Table 1.

Property	Value	Reference
CAS Number	116263-39-9	<a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Formula	$C_{30}H_{47}NO_4$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	485.70 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	benzoic acid;tetrabutylazanium;benzoate	<a href="#">[2]</a>

## Crystallographic Data

The crystal structure of tetrabutylammonium hydrogen bis(benzoate) has been determined by single-crystal X-ray diffraction.[\[4\]](#)

Key Crystallographic Parameters:

- Crystal System: Orthorhombic
- Space Group: Pccn
- O···O distance in the anion: 2.459(3) Å

The crystallographic data reveals that the two benzoate groups in the anion are linked by a short, crystallographically symmetrical O···H···O hydrogen bond.[\[4\]](#) This short distance is indicative of a very strong hydrogen bond. The structure also shows the presence of bifurcated C–H···O hydrogen bonds that connect the cations and anions, forming infinite chains within the crystal lattice.[\[4\]](#)

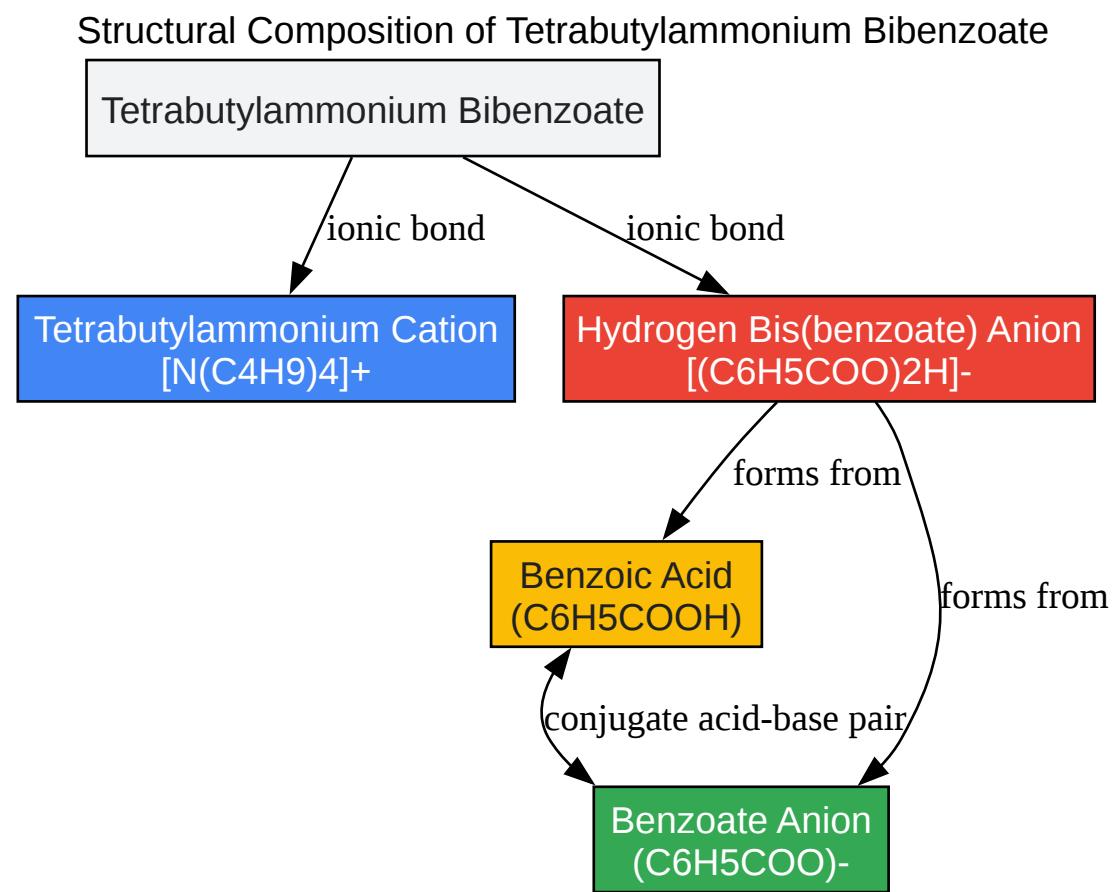
## Experimental Protocols

As of the current date, there is a limited amount of publicly available, detailed experimental protocols specifically for the synthesis or application of **tetrabutylammonium bibenzoate**. However, the synthesis of the related compound, tetrabutylammonium benzoate, typically involves the reaction of tetrabutylammonium hydroxide with benzoic acid.[\[5\]](#) It can be inferred that the synthesis of **tetrabutylammonium bibenzoate** would involve a similar acid-base reaction, likely with a 1:2 stoichiometric ratio of tetrabutylammonium hydroxide to benzoic acid.

Due to the specialized nature of this compound, detailed experimental protocols for its use in specific applications, such as a catalyst for group transfer polymerization, are found in specialized literature and patents.[\[4\]](#)

## Logical and Structural Relationships

The structural composition of **tetrabutylammonium bibenzoate** can be visualized as a hierarchical relationship of its constituent parts. This relationship is depicted in the following diagram.



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Caption: Diagram showing the ionic and compositional relationships in **tetrabutylammonium bibenzoate**.

## Conclusion

**Tetrabutylammonium bibenzoate** is a well-defined chemical compound with a structure confirmed by X-ray crystallography. Its key feature is the hydrogen bis(benzoate) anion, where two benzoate units are held together by a strong, short hydrogen bond. The large organic cation makes the salt soluble in non-polar solvents, enabling its use in organic synthesis. While detailed, standardized experimental protocols are not widely available, its synthesis and applications are reported in specialized chemical literature. This guide provides a foundational understanding of its chemical structure for researchers and professionals in the field.

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